

# Application Note: HPLC Analysis of **alpha-(Methoxyimino)furan-2-acetic acid**

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## Compound of Interest

Compound Name: *alpha-(Methoxyimino)furan-2-acetic acid*

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## Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **alpha-(Methoxyimino)furan-2-acetic acid**, a critical intermediate in the synthesis of the cephalosporin antibiotic, cefuroxime. The described method is accurate, precise, and specific, making it suitable for both in-process control and final product quality assessment in the pharmaceutical industry.

## Introduction

**Alpha-(Methoxyimino)furan-2-acetic acid** is a key starting material in the manufacturing of cefuroxime.[1][2] The purity of this intermediate is paramount as it directly impacts the quality and impurity profile of the final active pharmaceutical ingredient (API). Therefore, a reliable analytical method for its quantification is essential. This document provides a detailed protocol for the analysis of **alpha-(Methoxyimino)furan-2-acetic acid** using a reversed-phase HPLC method.

## Experimental Instrumentation

A standard HPLC system equipped with a UV-Vis detector is suitable for this analysis.

## Chemicals and Reagents

- **alpha-(Methoxyimino)furan-2-acetic acid** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (Analytical grade)
- Orthophosphoric acid (Analytical grade)
- Water (HPLC grade)

## Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of **alpha-(Methoxyimino)furan-2-acetic acid**.

Parameter	Condition
Column	C18 (250 mm x 4.6 mm, 5 µm)
Mobile Phase	0.02M Potassium Dihydrogen Phosphate : Acetonitrile (60:40 v/v), pH 3.0 adjusted with Orthophosphoric Acid
Flow Rate	1.0 mL/min
Detection Wavelength	265 nm
Injection Volume	20 µL
Column Temperature	30 °C
Run Time	10 minutes

## Protocol

### Preparation of Mobile Phase

- Weigh and dissolve 2.72 g of potassium dihydrogen phosphate in 1000 mL of HPLC grade water to prepare a 0.02M solution.

- Mix 600 mL of the 0.02M potassium dihydrogen phosphate solution with 400 mL of acetonitrile.
- Adjust the pH of the mixture to 3.0 with orthophosphoric acid.
- Filter the mobile phase through a 0.45  $\mu\text{m}$  membrane filter and degas prior to use.

## Preparation of Standard Solution

- Accurately weigh approximately 25 mg of **alpha-(Methoxyimino)furan-2-acetic acid** reference standard into a 50 mL volumetric flask.
- Dissolve the standard in the mobile phase and make up to the mark. This yields a standard stock solution of 500  $\mu\text{g/mL}$ .
- From the stock solution, prepare a working standard of 50  $\mu\text{g/mL}$  by diluting 5 mL of the stock solution to 50 mL with the mobile phase.

## Preparation of Sample Solution

- Accurately weigh a quantity of the test sample equivalent to about 25 mg of **alpha-(Methoxyimino)furan-2-acetic acid** and transfer it to a 50 mL volumetric flask.
- Add approximately 30 mL of the mobile phase and sonicate for 10 minutes to ensure complete dissolution.
- Dilute to the mark with the mobile phase and mix well.
- Filter the solution through a 0.45  $\mu\text{m}$  syringe filter before injection.

## System Suitability

Before sample analysis, perform a system suitability test by injecting the standard solution five times. The system is deemed suitable if the relative standard deviation (RSD) for the peak area is not more than 2.0%.

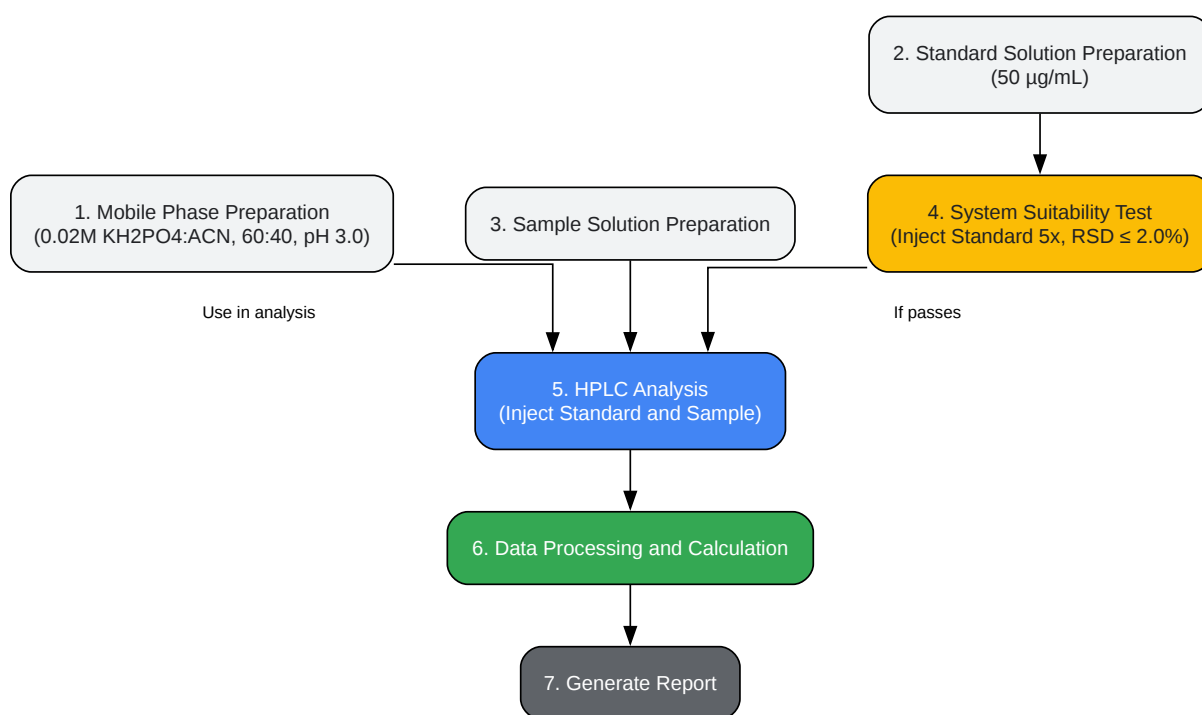
## Analysis

Inject 20  $\mu\text{L}$  of the standard and sample solutions into the HPLC system and record the chromatograms.

## Calculation

The concentration of **alpha-(Methoxyimino)furan-2-acetic acid** in the sample is calculated using the following formula:

## Workflow Diagram



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Caption: Workflow for the HPLC analysis of **alpha-(Methoxyimino)furan-2-acetic acid**.

## Conclusion

The HPLC method described in this application note is a reliable and efficient tool for the quantitative determination of **alpha-(Methoxyimino)furan-2-acetic acid**. The method is straightforward to implement and provides accurate results, making it an invaluable asset for quality control in the pharmaceutical manufacturing of cefuroxime. The provided protocol and workflow diagram offer a clear and comprehensive guide for researchers, scientists, and drug development professionals.

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## References

- 1. Page loading... [guidechem.com]
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